

Personal protective equipment for handling WS-12

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Compound of Interest

Compound Name: WS-12

Cat. No.: B7884660

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Essential Safety and Handling Guide for WS-12

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling and disposal of **WS-12**, a synthetic cooling agent. The following procedural guidance is designed to ensure the safe use of this compound in a laboratory setting.

Chemical and Physical Properties

WS-12, chemically known as N,2,3-trimethyl-2-propan-2-ylbutanamide, is a white to off-white powder.^[1] It is recognized for its strong and long-lasting cooling effect without the minty odor associated with menthol.^[2]

Property	Value	Source
Chemical Formula	C ₁₀ H ₂₁ NO	Cayman Chemical
Molecular Weight	171.28 g/mol	Sigma-Aldrich
CAS Number	51115-67-4	ECHEMI
Appearance	White to off-white powder	Sigma-Aldrich
Solubility	DMSO: >20 mg/mL	Sigma-Aldrich
Storage Temperature	-20°C	Sigma-Aldrich

Hazard Identification and First Aid

WS-12 is classified as harmful if swallowed (Acute toxicity - Oral, Category 4).[3]

First Aid Measures

Exposure Route	Procedure
Ingestion	If swallowed, rinse mouth with water. Call a POISON CENTER or doctor if you feel unwell. [4]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a physician.[5] [6]
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing and wash before reuse. [5][6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]

Always show the material safety data sheet to the attending medical professional.[5]

Personal Protective Equipment (PPE) and Handling

Adherence to proper handling procedures and the use of appropriate personal protective equipment are critical to ensure safety when working with **WS-12**.

Recommended Personal Protective Equipment

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber).	To prevent skin contact.[3]
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.[1][6]	To protect eyes from dust particles.
Skin and Body Protection	Laboratory coat.	To prevent contamination of personal clothing.[5]
Respiratory Protection	Not typically required with adequate ventilation. If dust is generated, use a NIOSH-approved N95 or P1 dust mask.[1][5]	To prevent inhalation of dust particles.

Handling and Storage

- Handling: Use in a well-ventilated area.[4][6] Avoid creating dust.[3][5] Wash hands thoroughly after handling.[6] Do not eat, drink, or smoke when using this product.[4]
- Storage: Store in a tightly closed container in a dry and well-ventilated place.[6] Keep away from heat and sources of ignition.[2] Flammable materials should be stored in a separate safety cabinet or room.[2]

Accidental Release and Disposal Plan

Accidental Release Measures

In the event of a spill, follow these steps:

- Evacuate: Evacuate personnel to a safe area.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[3][5]

- Clean-up: Sweep up the material without creating dust and shovel it into a suitable, closed container for disposal.[4][5][6]

Disposal Plan

Dispose of **WS-12** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.

- Unused Product: Offer surplus and non-recyclable solutions to a licensed disposal company. [5] One method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[5]
- Contaminated Packaging: Handle uncleaned containers as you would the product itself.[5]

Safety and Handling Workflow

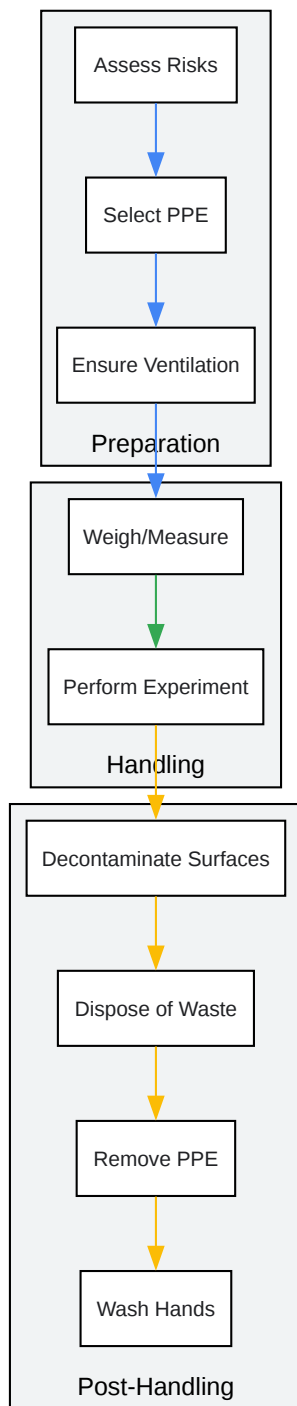


Diagram 1: WS-12 Safety and Handling Workflow

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Diagram 1: **WS-12** Safety and Handling Workflow

Emergency Response Logic

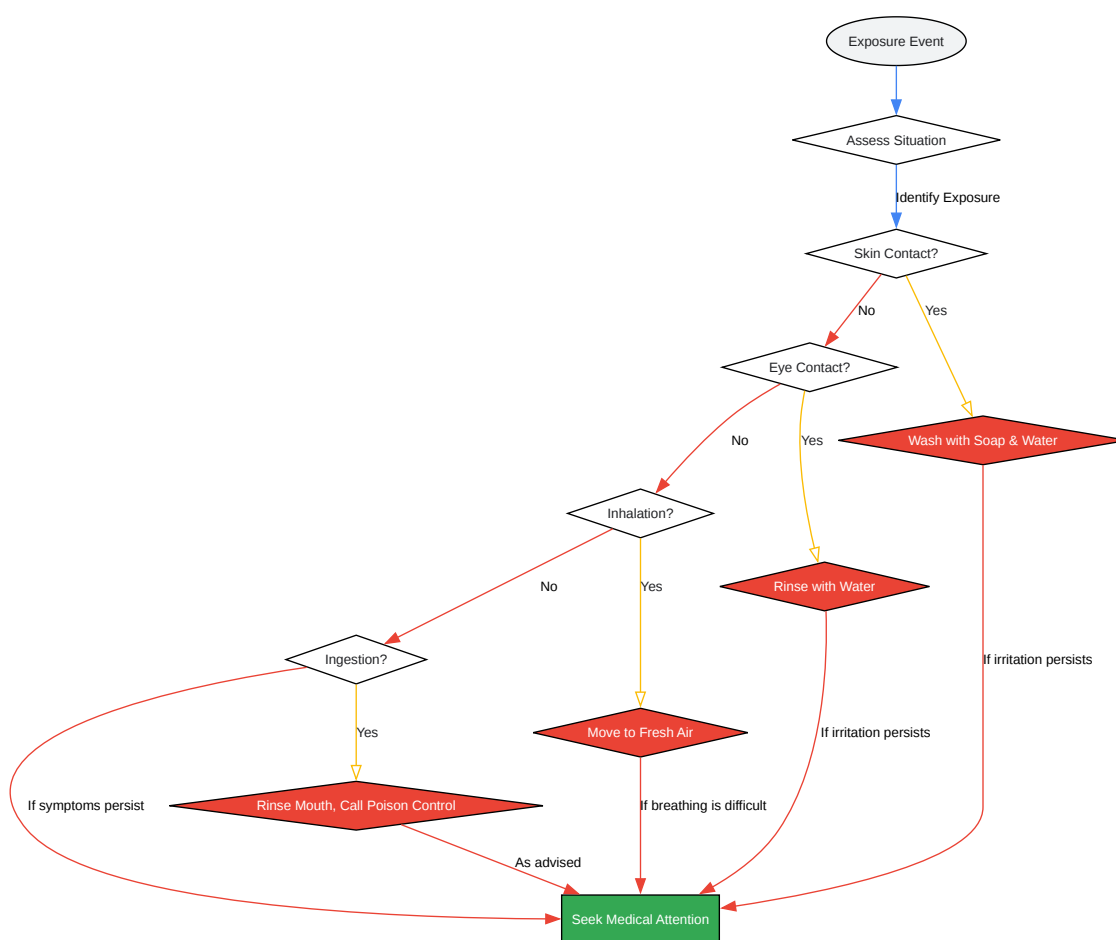


Diagram 2: WS-12 Emergency Response Logic

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Diagram 2: **WS-12** Emergency Response Logic

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